

Application Notes and Protocols for Creating Fluorescently Labeled KLA Peptide Conjugates

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Compound of Interest

Compound Name: KLA peptide

Cat. No.: B12383054

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The pro-apoptotic peptide KLA, with the sequence (KLAKLAK)₂, is a cationic, amphipathic peptide that induces apoptosis by disrupting the mitochondrial membrane.^{[1][2][3][4]} This mechanism involves the release of cytochrome c, which in turn activates the caspase cascade, leading to programmed cell death.^{[1][3]} However, KLA's therapeutic potential is limited by its poor penetration into eukaryotic cells.^{[1][5]} To overcome this, KLA is often conjugated with cell-penetrating peptides (CPPs) or other targeting moieties.

Fluorescent labeling of **KLA peptides** is a critical tool for researchers to visualize and track its cellular uptake, subcellular localization, and to quantify its interaction with target cells.^{[6][7][8]} This document provides detailed application notes and protocols for the creation, purification, and characterization of fluorescently labeled **KLA peptide** conjugates.

Selecting a Fluorescent Dye

The choice of fluorescent dye is critical and depends on the specific experimental requirements, such as the available excitation and emission wavelengths of the imaging system, photostability, and the chemical environment of the assay.^[9] Dyes are typically conjugated to the N-terminus of the peptide or the side chain of an amino acid like lysine or cysteine.^{[10][11]}

Below is a summary of commonly used fluorescent dyes for peptide labeling:

Fluorescent Dye	Excitation (nm)	Emission (nm)	Key Characteristics
FAM (Carboxyfluorescein)	~494	~518	Most commonly used and cost-effective green fluorophore. Good water solubility. Its absorption wavelength is a close match to the 488 nm argon-ion laser line. ^[9] ^[12]
FITC (Fluorescein isothiocyanate)	~490	~525	A derivative of fluorescein, widely used for labeling amines. FAM conjugates are generally more stable to hydrolysis. ^[3] ^[13]
TAMRA (Tetramethylrhodamine)	~557	~583	A red fluorophore with high fluorescence intensity and reasonable photostability over a wide pH range. ^[9]
Cy3	~550	~570	A cyanine dye offering good brightness and photostability. Commonly used in multiplexing applications. ^[9] ^[14]
Cy5	~650	~670	A far-red cyanine dye, useful for in vivo imaging due to reduced autofluorescence from

biological tissues.[9]
[14]

Alexa Fluor 488

~490

~525

A highly photostable and bright green fluorophore that is insensitive to pH changes.[14]

Alexa Fluor 555

~555

~580

A bright and photostable orange fluorophore.[14]

BODIPY Dyes

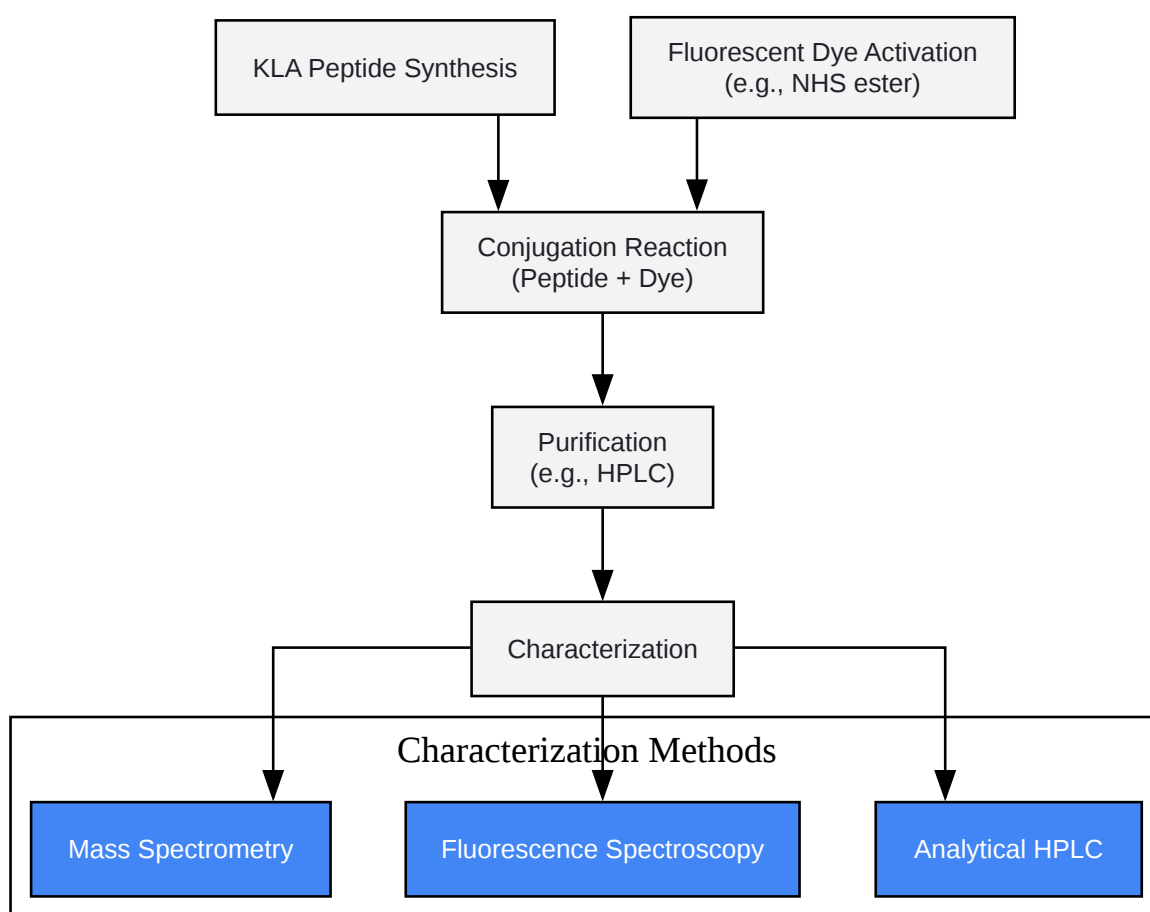
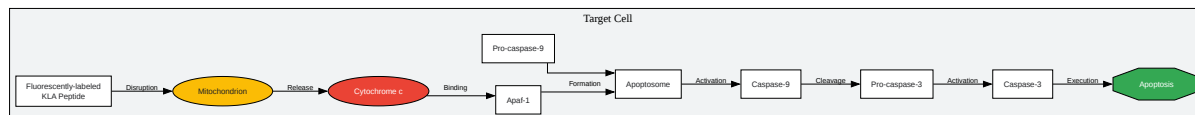
Varies

Varies

Known for sharp emission peaks and high quantum yields, but can be unstable to trifluoroacetic acid (TFA).[9]

KLA Peptide Signaling Pathway

The pro-apoptotic activity of the **KLA peptide** is initiated upon its entry into the cell, where it targets the mitochondria. The cationic and amphipathic nature of KLA allows it to disrupt the negatively charged mitochondrial membrane, leading to mitochondrial swelling and permeabilization.[1] This disruption causes the release of cytochrome c from the intermembrane space into the cytosol.[1][3] Cytosolic cytochrome c then binds to Apaf-1, which oligomerizes to form the apoptosome, recruiting and activating pro-caspase-9. Activated caspase-9 then cleaves and activates effector caspases, such as caspase-3, which execute the final stages of apoptosis by cleaving a variety of cellular substrates.[1]



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